

VO-Ohpic trihydrate as a selective PTEN inhibitor

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

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VO-Ohpic Trihydrate: A Selective PTEN Inhibitor

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **VO-Ohpic trihydrate**, a potent and selective small-molecule inhibitor of the tumor suppressor protein, Phosphatase and Tensin Homolog (PTEN). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and experimental application of this compound.

Introduction

Phosphatase and Tensin Homolog (PTEN) is a critical dual-specificity phosphatase that acts as a tumor suppressor by negatively regulating the PI3K/Akt signaling pathway.^{[1][2]} Its lipid phosphatase activity dephosphorylates phosphatidylinositol (3,4,5)-trisphosphate (PIP3), thereby antagonizing the activity of phosphoinositide 3-kinase (PI3K) and dampening downstream pro-survival and proliferative signals.^[3] Given its central role in cell growth, proliferation, and survival, the pharmacological inhibition of PTEN has emerged as a promising therapeutic strategy for various conditions, including neurodegenerative diseases, tissue injury, and certain cancers where enhanced cell survival is desired.^{[1][2][3]}

VO-Ohpic trihydrate has been identified as a highly potent and selective inhibitor of PTEN's lipid phosphatase activity.^{[1][4][5][6][7]} This vanadium-based compound has been shown to effectively increase cellular levels of PIP3, leading to the activation of Akt and its downstream

targets.[\[7\]](#)[\[8\]](#) This guide will delve into the quantitative aspects of its inhibitory activity, detailed experimental protocols for its characterization, and the signaling pathways it modulates.

Quantitative Data

The following tables summarize the key quantitative data for **VO-Ohpic trihydrate**, providing a clear comparison of its potency and selectivity.

Table 1: In Vitro Inhibitory Activity of **VO-Ohpic Trihydrate** against PTEN

Parameter	Value	Substrate	Assay Method	Reference
IC ₅₀	35 nM	PIP3	Phosphate Release Assay	[4] [6] [7] [8]
IC ₅₀	46 ± 10 nM	OMFP	Fluorescence Assay	[3] [5] [9]
K _{iC}	27 ± 6 nM	OMFP	Kinetic Analysis	[5] [9]
K _{iU}	45 ± 11 nM	OMFP	Kinetic Analysis	[5] [9]

Table 2: Selectivity Profile of **VO-Ohpic Trihydrate**

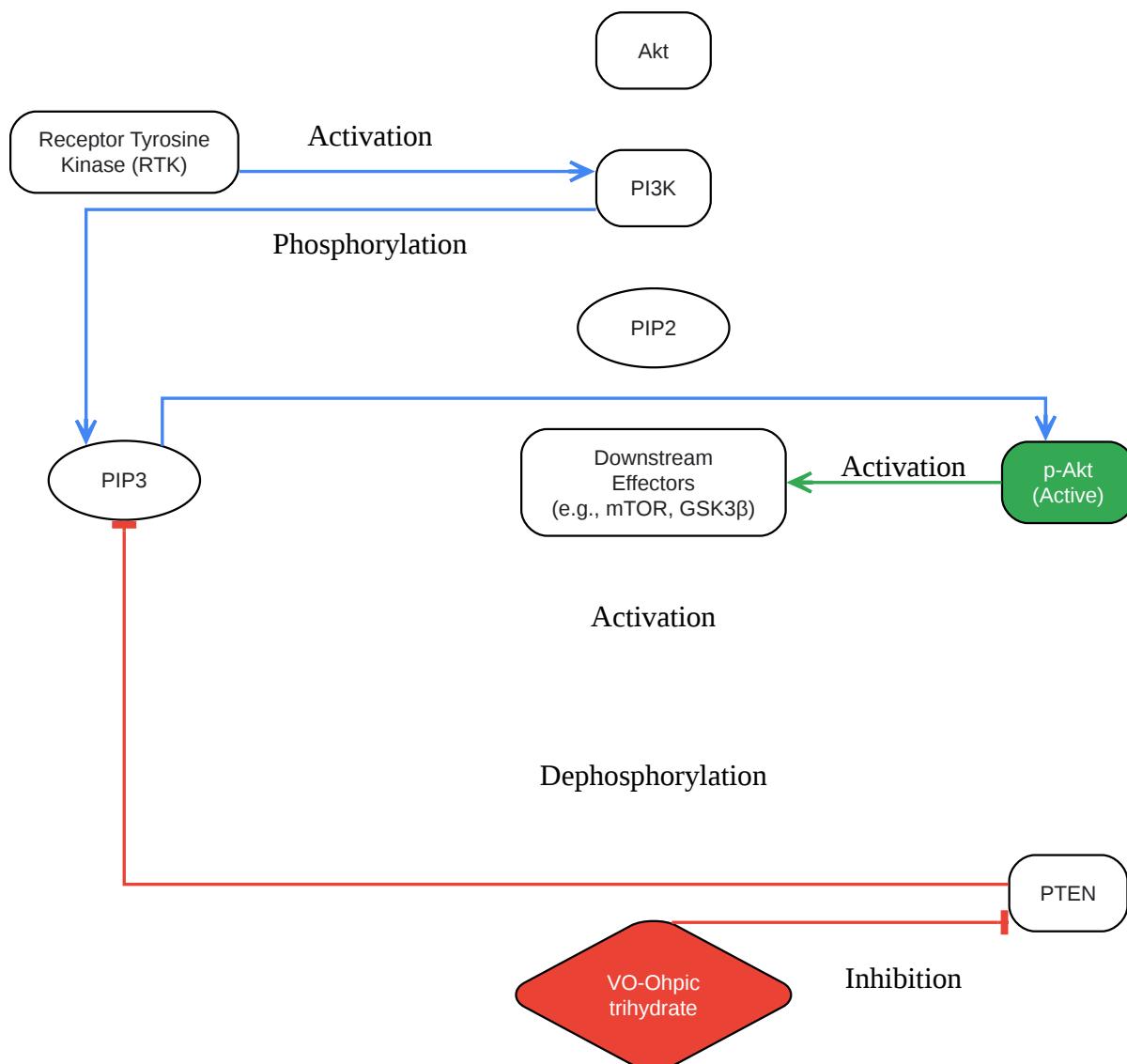
Phosphatase	IC ₅₀	Reference
PTEN	35 nM	[4]
CBPs	Micromolar range	[4]
SopB	High nanomolar range	[4]
Myotubularin	Not significantly inhibited	[4]
SAC1	Not significantly inhibited	[4]
PTP-β	Not significantly inhibited	[4]

Table 3: Cellular Activity of **VO-Ohpic Trihydrate**

Cell Line	Effect	Concentration	Reference
NIH 3T3	Increased Akt phosphorylation (Ser473 & Thr308)	Saturation at 75 nM	[4]
L1 fibroblasts	Increased Akt phosphorylation (Ser473 & Thr308)	Saturation at 75 nM	[4]
Hep3B (low PTEN)	Inhibited cell viability, proliferation, and colony formation; Induced senescence	0-5 µM	[7][10]
PLC/PRF/5 (high PTEN)	Inhibited cell viability, proliferation, and colony formation (to a lesser extent)	0-5 µM	[7][10]
SNU475 (PTEN-negative)	No effect on cell viability, proliferation, or colony formation	0-5 µM	[7][10]
MDA PCa-2b	Suppressed tumor growth in xenografts	Not specified	[4]

Signaling Pathway

VO-Ohipic trihydrate exerts its effects by directly inhibiting PTEN, which leads to the activation of the PI3K/Akt signaling pathway. The following diagram illustrates this mechanism.



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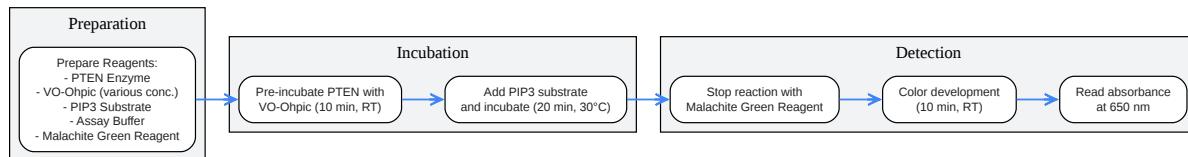
Caption: PI3K/Akt signaling pathway and the inhibitory action of **VO-Ohpic trihydrate**.

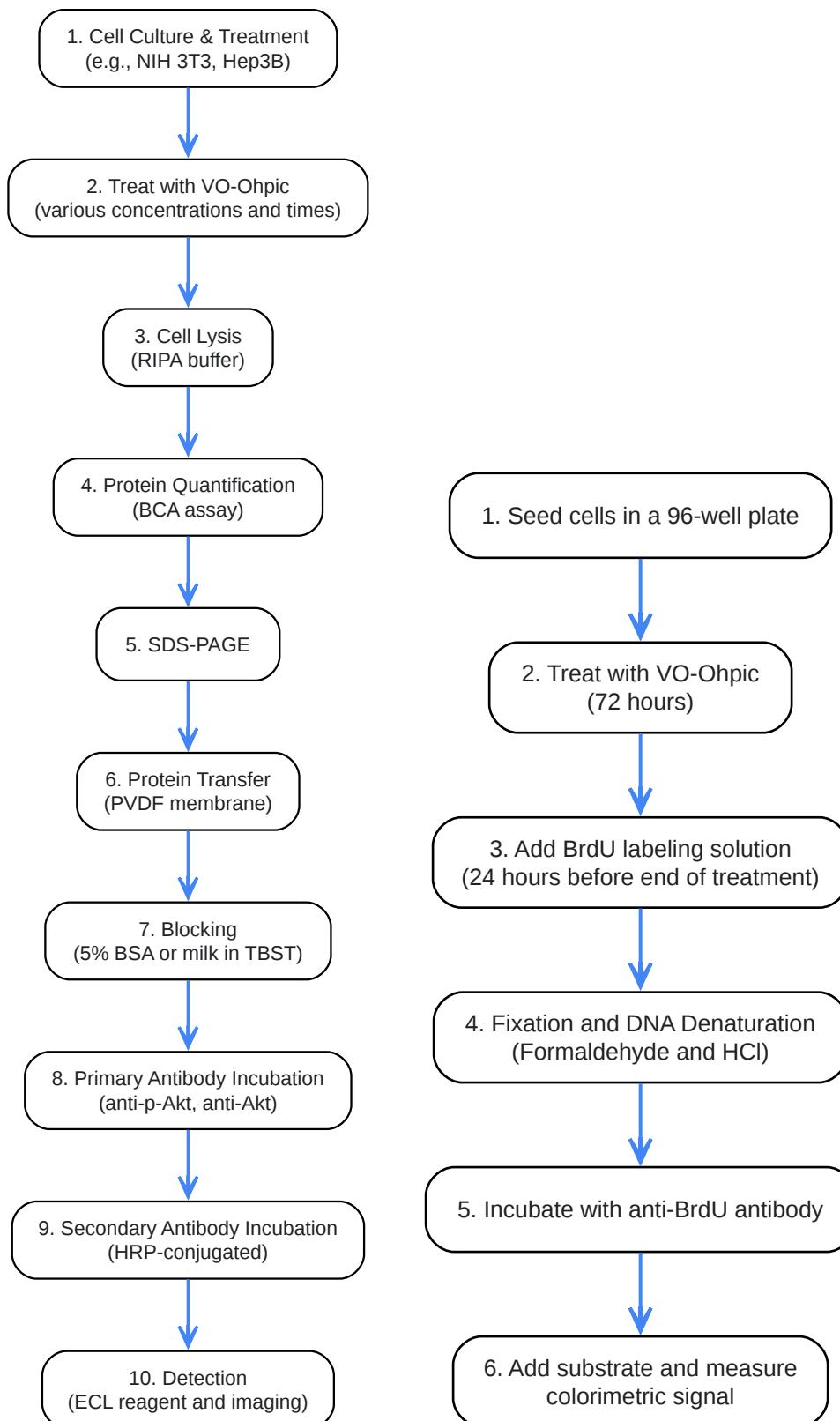
Experimental Protocols

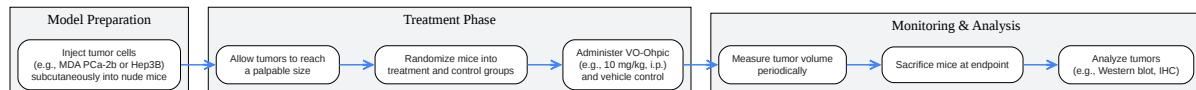
This section provides detailed methodologies for key experiments used to characterize the activity of **VO-Ohpic trihydrate**.

PTEN Inhibition Assay (Phosphate Release)

This assay measures the phosphatase activity of PTEN by quantifying the release of inorganic phosphate from a substrate.







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